Essential Safety and Handling Protocol for BT44

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Compound of Interest

Compound Name:	*BT44*
Cat. No.:	*B15073326*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **BT44** (CAS No. 924759-42-2). **BT44** is a selective RET agonist investigated for its neuroprotective potential and is intended for research use only.[1][2][3][4] Adherence to these procedures is vital for ensuring personnel safety and regulatory compliance.

Hazard Identification and Classification

BT44 is classified as a hazardous substance. While some suppliers may ship it as a non-hazardous chemical for transport purposes, the compound's intrinsic properties warrant caution.[1] The Globally Harmonized System (GHS) classifications are summarized below.

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Parameter	Information
GHS Pictogram	
Signal Word	Warning[5][6]
Hazard Statements	H302: Harmful if swallowed[5][6]
	H315: Causes skin irritation[5][6]
	H319: Causes serious eye irritation[5][6]
CAS Number	924759-42-2[1][7]
Molecular Formula	$C_{28}H_{27}F_4N_3O_4S$[1]
Molecular Weight	577.59 g/mol [1]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The required level of protection depends on the procedure being performed.

Task	Engineering Controls	Required PPE
Weighing & Reconstitution	Chemical Fume Hood or Ventilated Balance Enclosure	Nitrile Gloves, Safety Goggles (ANSI Z87.1), Lab Coat
Handling Stock Solutions	Chemical Fume Hood	Nitrile Gloves, Safety Goggles, Lab Coat
Cell Culture Application	Biosafety Cabinet (Class II)	Nitrile Gloves, Lab Coat
Animal Administration	Ventilated Changing Station or Biosafety Cabinet	Nitrile Gloves, Safety Goggles, Lab Coat, Respiratory Protection (as per institutional risk assessment)

Precautionary Statement Reference: P280: Wear protective gloves/protective clothing/eye protection/face protection.[8]

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Handling and Experimental Protocol

This protocol outlines the standard procedure for preparing a stock solution from a powdered form of **BT44**.

3.1. Materials

- **BT44** powder (solid)
- Anhydrous DMSO (or other appropriate solvent)
- Chemical Fume Hood
- Calibrated analytical balance
- Fume hood-safe vortexer
- Sterile, amber glass vials or cryovials
- Micropipettes and sterile, filtered tips

3.2. Step-by-Step Procedure

- Preparation: Don all required PPE as specified in the table above. Ensure the chemical fume hood is certified and functioning correctly.
- Equilibration: Allow the **BT44** container to reach room temperature before opening to prevent condensation.
- Weighing: In the fume hood, carefully weigh the desired amount of **BT44** powder onto weighing paper and transfer it to a sterile vial.
- Solubilization: Add the calculated volume of DMSO to the vial to achieve the desired stock concentration. **BT44** is soluble in DMSO.[9]
- Mixing: Cap the vial securely and vortex until the solid is completely dissolved.

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- Labeling: Clearly label the vial with the compound name (**BT44**), concentration, solvent, date of preparation, and your initials.
- Storage: Store the stock solution desiccated at 0 - 4°C for short-term use (days to weeks) or at -20°C for long-term storage (months to years).[1]

General Handling Precautions:

- P264: Wash hands and any exposed skin thoroughly after handling.[5][6]
- P270: Do not eat, drink, or smoke when using this product.[5][6]
- Avoid generating dust or aerosols.

First Aid and Exposure Response

Exposure Route	First Aid Measure
Eye Contact	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.
Skin Contact	P302+P352: IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs, seek medical attention. Take off contaminated clothing and wash it before reuse.
Ingestion	P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting.
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.

Disposal Plan

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Specific disposal guidelines for **BT44** are not widely published. Therefore, it must be handled as hazardous chemical waste.

- Waste Segregation: Collect all **BT44** waste, including empty containers, contaminated PPE, and unused solutions, in a designated, sealed, and clearly labeled hazardous waste container.
- Labeling: The waste container must be labeled "Hazardous Waste" and include the chemical name "**BT44**" and its associated hazards (Irritant, Harmful).
- Consult EHS: Do not dispose of **BT44** down the drain. Contact your institution's Environmental Health & Safety (EHS) department for specific collection and disposal procedures. Federal, state, and local regulations for hazardous waste disposal must be followed.
- P501: Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.[5][6]

Workflow and Safety Diagram

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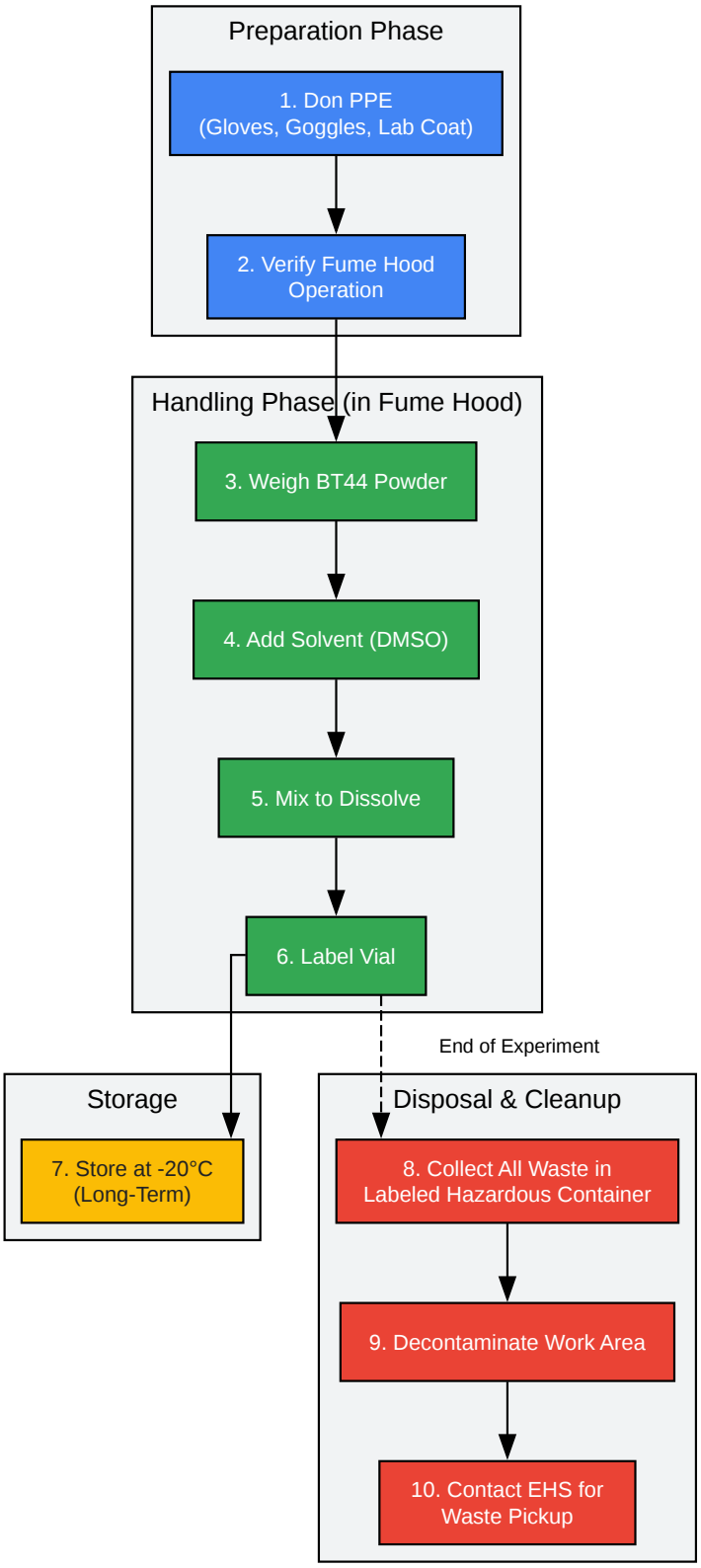

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Caption: Workflow for safe handling, preparation, and disposal of **BT44**.

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